

Application Notes and Protocols for Thp2 ChIP-seq in Yeast

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Compound of Interest

Compound Name: *THP-2*

Cat. No.: *B1575679*

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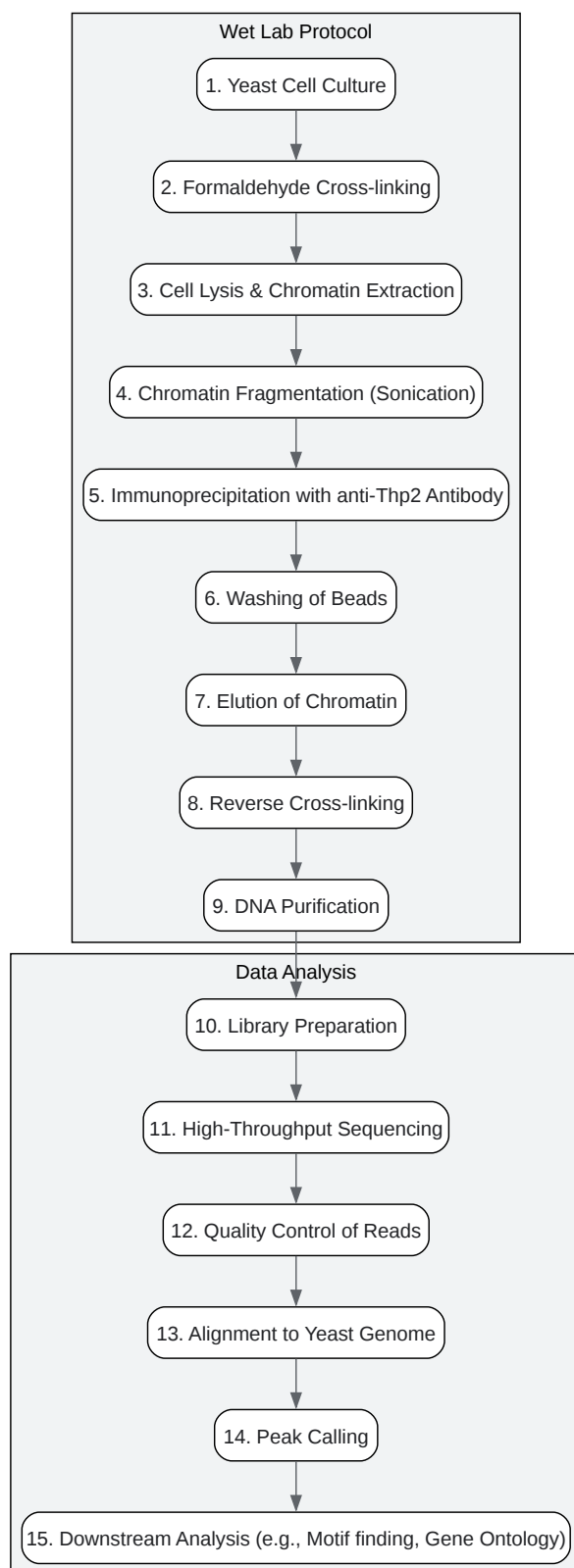
This document provides a detailed protocol for Chromatin Immunoprecipitation followed by Sequencing (ChIP-seq) to identify the genomic binding sites of the Thp2 protein in *Saccharomyces cerevisiae*. Thp2 is a key component of the THO and TREX complexes, which are crucial for coupling transcription elongation with mRNA export.^[1] Understanding the genome-wide localization of Thp2 can provide insights into the regulation of gene expression and its impact on genomic stability.

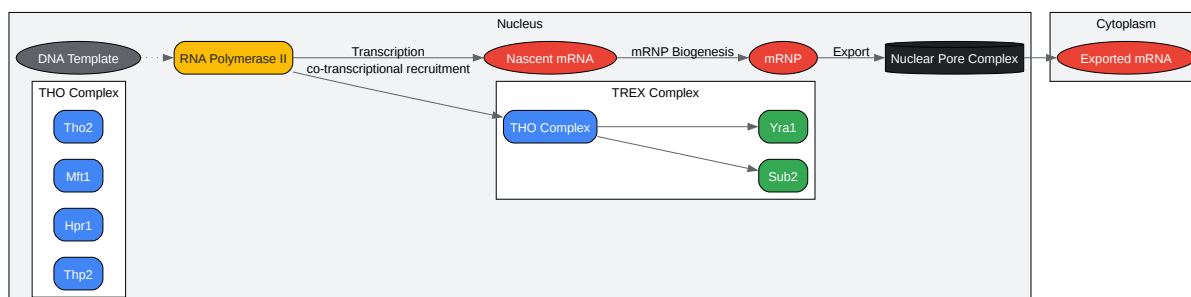
Introduction to Thp2 and its Function

Thp2 is a subunit of the THO complex, which also includes Hpr1, Mft1, and Tho2. This complex is involved in transcription elongation and the prevention of transcription-associated recombination.^[1] The THO complex, together with Sub2, Yra1, and Tex1, forms the TREX (Transcription-Export) complex, which is conserved from yeast to humans and plays a vital role in coupling transcription to the export of messenger RNA (mRNA) from the nucleus to the cytoplasm.^[1] Given its role in transcription, identifying the specific genomic loci where Thp2 binds is essential for elucidating its regulatory functions.

Experimental Design and Workflow

The following diagram outlines the major steps in the Thp2 ChIP-seq protocol, from yeast cell culture to data analysis.





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References

- 1. researchgate.net [researchgate.net]
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